

Preparing High-Purity Rapamycin-13C,d3 Stock Solutions for Quantitative Analysis

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Compound of Interest

Compound Name: Rapamycin-13C,d3

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction: Rapamycin (also known as Sirolimus) is a potent inhibitor of the mammalian target of rapamycin (mTOR), a critical serine/threonine kinase that regulates cell growth, proliferation, and survival.[1] Isotopically labeled **Rapamycin-13C,d3** serves as an essential internal standard for the accurate quantification of rapamycin in various biological matrices using mass spectrometry (MS) techniques, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).[2][3] Its use is critical in therapeutic drug monitoring, pharmacokinetic studies, and metabolic flux analysis.[4] This document provides a detailed protocol for the preparation, storage, and handling of **Rapamycin-13C,d3** stock solutions to ensure accuracy and reproducibility in experimental workflows.

Physicochemical and Solubility Data

Proper preparation of stock solutions begins with understanding the physicochemical properties and solubility of **Rapamycin-13C,d3**.

Property	Value	Source(s)
Synonyms	Sirolimus-13C,d3	[4][5]
Molecular Formula	C ₅₀ ¹³ CH ₇₆ D ₃ NO ₁₃	[5][6][7]
Molecular Weight	~917.19 - 918.18 g/mol	[2][5][8][9]
Purity	≥97-98%	[2][6][9]
Isotopic Enrichment	≥99% ¹³ C, ≥98% D	[9]
Appearance	White solid	[6]

Solvent	Solubility	Source(s)
DMSO	≥ 25 mg/mL	[2]
Ethanol	≥ 50 mg/mL	[2]
Methanol	≥ 25 mg/mL	[2]
Chloroform	≥ 5 mg/mL	[2]

Experimental Protocols

Protocol 1: Preparation of a 1 mg/mL Primary Stock Solution in DMSO

This protocol is suitable for preparing a high-concentration primary stock solution for use as an internal standard in LC-MS/MS applications.

Materials:

- **Rapamycin-13C,d3** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9%
- Calibrated analytical balance
- Sterile, amber glass vial with a PTFE-lined cap

- Sterile, positive displacement pipette or calibrated gas-tight syringe
- Vortex mixer

Procedure:

- **Equilibration:** Allow the vial of **Rapamycin-13C,d3** powder to equilibrate to room temperature for at least 30 minutes before opening to prevent condensation of atmospheric moisture.
- **Weighing:** Tare the sterile amber glass vial on a calibrated analytical balance. Carefully weigh the desired amount of **Rapamycin-13C,d3** powder (e.g., 1 mg) directly into the vial. Record the exact weight.
- **Solvent Addition:** Based on the recorded weight, calculate the precise volume of DMSO required to achieve a 1 mg/mL concentration. For example, for 1.05 mg of powder, add 1.05 mL of anhydrous DMSO.
- **Dissolution:** Add the calculated volume of DMSO to the vial containing the powder.
- **Mixing:** Cap the vial securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be observed.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -80°C for long-term stability (up to 1 year).^[8] For frequent use, an aliquot may be stored at -20°C for up to 3 months.^[1]

Protocol 2: Preparation of Working Solutions

Working solutions are typically prepared by diluting the primary stock solution into a solvent compatible with the analytical method (e.g., methanol or acetonitrile).

Materials:

- 1 mg/mL **Rapamycin-13C,d3** primary stock solution in DMSO
- LC-MS grade methanol or acetonitrile

- Calibrated pipettes
- Sterile microcentrifuge tubes

Procedure:

- Thawing: Remove one aliquot of the 1 mg/mL primary stock solution from the freezer and allow it to thaw completely at room temperature.
- Dilution Calculation: Determine the final concentration and volume required for your experimental series. For example, to prepare 1 mL of a 1 µg/mL working solution:
 - Volume of Stock = (Final Concentration x Final Volume) / Stock Concentration
 - Volume of Stock = (1 µg/mL x 1 mL) / 1000 µg/mL = 0.001 mL (or 1 µL)
- Serial Dilution (Recommended): To improve accuracy, perform a serial dilution.
 - Step A (Intermediate Dilution): Dilute 10 µL of the 1 mg/mL primary stock into 990 µL of methanol to create a 10 µg/mL intermediate solution.
 - Step B (Final Working Solution): Dilute 100 µL of the 10 µg/mL intermediate solution into 900 µL of methanol to create the final 1 µg/mL working solution.
- Mixing: Vortex each dilution thoroughly to ensure homogeneity.
- Storage: Prepare working solutions fresh daily. If short-term storage is necessary, store at 2-8°C, protected from light, for no longer than one week.

Storage and Stability Summary

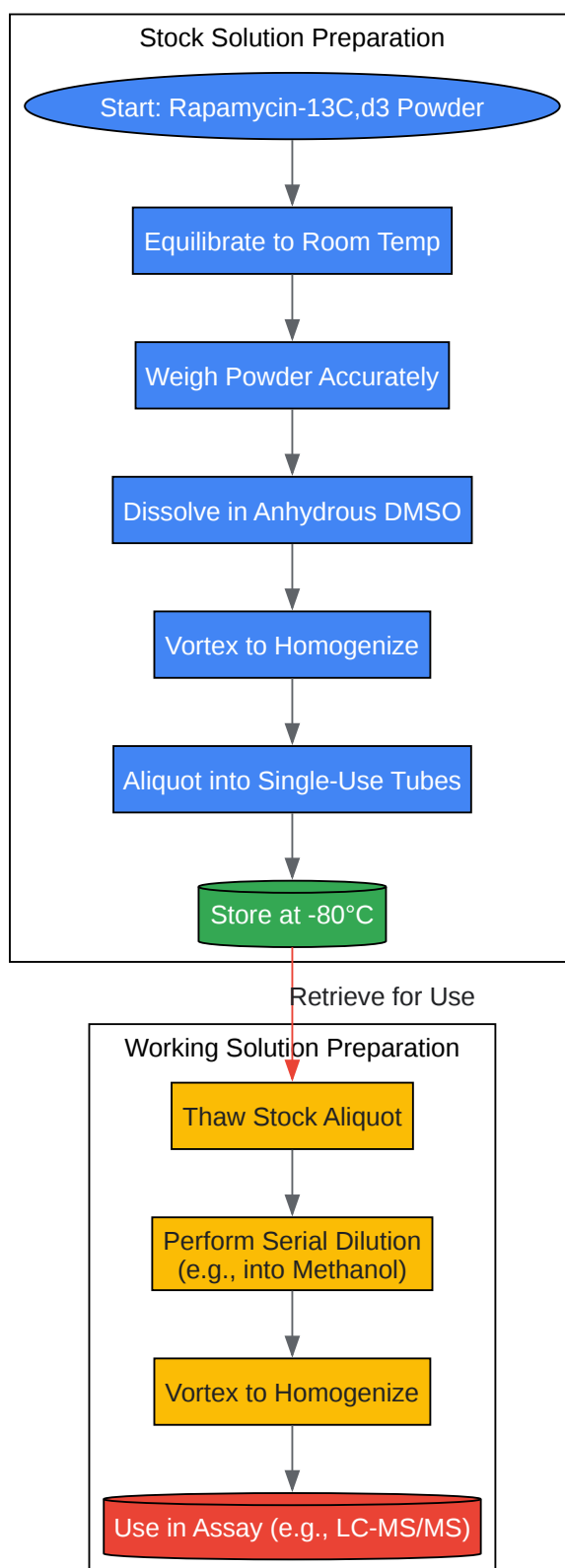
Form	Storage Temperature	Duration	Source(s)
Powder	-20°C, desiccated	Up to 3 years	[1] [8]
Stock Solution in DMSO	-80°C	≥ 1 year	[8]
Stock Solution in DMSO	-20°C	Up to 3 months	[1]
Working Solutions	2-8°C	Up to 1 week (prepare fresh for best results)	[8]

Note: Always protect solutions from light.[\[10\]](#) Avoid repeated freeze-thaw cycles as this can lead to degradation of the compound.[\[8\]](#)

Visualizations

Experimental Workflow

The following diagram illustrates the key steps for preparing **Rapamycin-13C,d3** stock and working solutions.

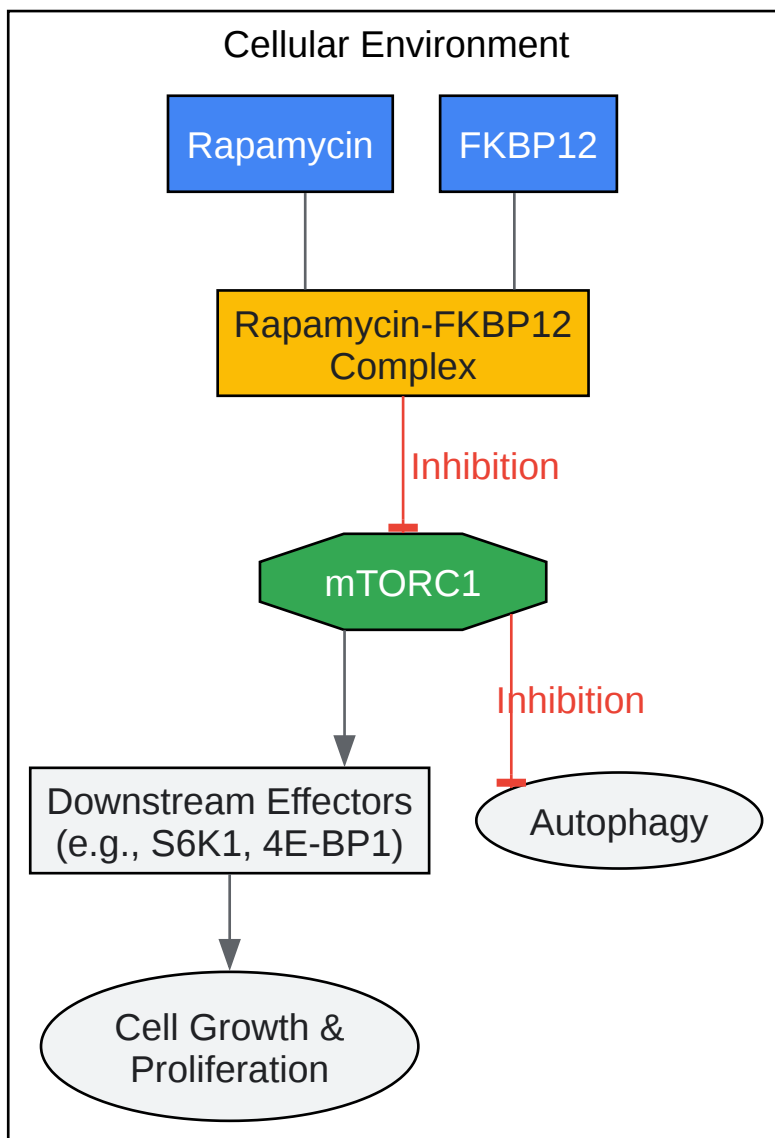


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Workflow for preparing **Rapamycin-13C,d3** solutions.

Signaling Pathway

Rapamycin functions by forming a complex with FKBP12, which then allosterically inhibits mTOR Complex 1 (mTORC1), a central regulator of cellular processes.



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